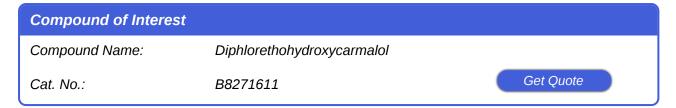


Application Notes and Protocols: Isolation of Diphlorethohydroxycarmalol from Brown Algae

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the isolation, purification, and biological activities of **diphlorethohydroxycarmalol** (DPHC), a phlorotannin found in the brown alga Ishige okamurae. Detailed protocols for extraction and purification are provided, along with a summary of its known biological effects and associated signaling pathways.

Introduction

Diphlorethohydroxycarmalol (DPHC) is a bioactive phlorotannin isolated from the edible brown seaweed Ishige okamurae.[1][2] Phlorotannins are a class of polyphenolic compounds exclusive to brown algae and are known for their diverse biological activities.[3][4] DPHC, in particular, has demonstrated a range of therapeutic potentials, including antioxidant, anti-inflammatory, anti-diabetic, vasodilatory, and anti-cancer effects.[1][5][6][7] These properties make DPHC a compound of significant interest for drug development and nutraceutical applications.

Quantitative Data Summary

The following tables summarize key quantitative data related to the isolation and biological activity of DPHC.

Table 1: Isolation and Yield of DPHC from Ishige okamurae



Parameter	Value	Reference
Yield of Crude Extract (80% Methanol)	14.10%	[5]
Yield of DPHC from Crude Extract	0.39% (purity ≥85%)	[5]
DPHC content in I. okamurae	2.2% ± 0.43	[8]

Table 2: Bioactivity and Effective Concentrations of DPHC

Biological Activity	Assay System	Effective Concentration / IC50	Reference
Vasodilation (NO Production)	EA.hy926 cells	6, 20, 60, 100 μM (dose-dependent)	[8]
Anti-inflammatory (NF-кВ inhibition)	C2C12 myotubes	6.25, 12.5 μg/mL	[5]
Skin Protection (ROS Scavenging)	HaCaT keratinocytes	20 μΜ	[9]
α-glucosidase Inhibition	in vitro	IC50 = 0.16 mM	[7]
α-amylase Inhibition	in vitro	IC50 = 0.53 mM	[7]
Free Radical Scavenging (DPPH)	in vitro	IC50 = 3.41 μM	[1]
Free Radical Scavenging (Alkyl)	in vitro	IC50 = 4.92 μM	[1]
Anti-obesity (Oral Administration)	C57BL/6J mice	25 and 50 mg/kg/day	[2]

Experimental Protocols

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The following protocols are synthesized from methodologies reported in the scientific literature for the isolation and purification of DPHC from Ishige okamurae.

Protocol 1: Extraction and Solvent Partitioning

This protocol describes the initial extraction of phlorotannins from dried brown algae and their separation based on polarity.

Materials:

- · Dried and powdered Ishige okamurae
- 80% (v/v) aqueous methanol[5] or 50% ethanol[10]
- n-hexane
- Chloroform
- Ethyl acetate
- Deionized water
- Rotary evaporator
- Stirring apparatus
- Filtration system

Procedure:

- Extraction: Macerate the dried algal powder (e.g., 500 g) with 80% aqueous methanol (e.g., 5 L) at room temperature with stirring for 24 hours.[5]
- Filtration and Concentration: Filter the mixture to remove solid residues. Concentrate the filtrate in vacuo using a rotary evaporator to obtain a crude extract.
- Solvent Partitioning: a. Resuspend the concentrated extract in deionized water. b. Perform sequential liquid-liquid extraction with n-hexane, chloroform, and finally ethyl acetate.[6] The

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ethyl acetate fraction is known to be rich in polyphenolic compounds, including DPHC.[1] c. Collect the ethyl acetate fraction and concentrate it using a rotary evaporator. This fraction will be used for further purification.

Protocol 2: Purification of DPHC by Centrifugal Partition Chromatography (CPC) and HPLC

This protocol outlines the fine purification of DPHC from the ethyl acetate fraction.

Materials:

- Concentrated ethyl acetate fraction
- CPC system (e.g., CPC240)[10]
- HPLC system with a reverse-phase column (e.g., YMC-Pack ODS-A)[10]
- Solvents for CPC: n-hexane, ethyl acetate, methanol, water[10]
- Solvents for HPLC: Methanol, water (HPLC grade)
- · Freeze-dryer

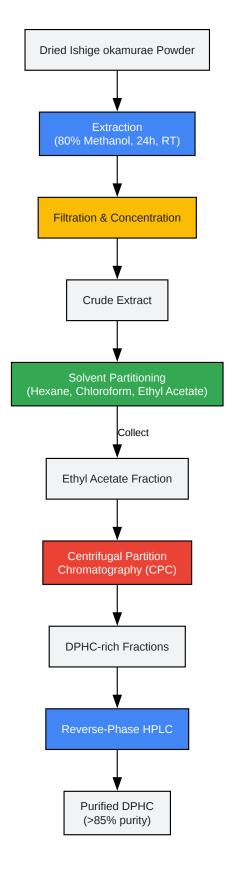
Procedure:

- Centrifugal Partition Chromatography (CPC): a. Prepare a two-phase solvent system
 composed of n-hexane, ethyl acetate, methanol, and water. The exact ratios should be
 optimized for the specific CPC instrument. b. Dissolve a portion of the concentrated ethyl
 acetate fraction in the solvent system. c. Perform CPC to separate the compounds based on
 their partition coefficients between the stationary and mobile liquid phases. d. Collect the
 fractions and analyze them (e.g., by TLC or HPLC) to identify those containing DPHC.
- High-Performance Liquid Chromatography (HPLC): a. Pool the DPHC-rich fractions from the CPC. b. Further purify the pooled fractions using a reverse-phase HPLC system. c. Elute with a gradient of methanol in water. d. Monitor the elution profile with a UV detector and collect the peak corresponding to DPHC. e. Confirm the purity and structure of the isolated DPHC using spectroscopic methods such as NMR and mass spectrometry.[1]
- Final Preparation: Lyophilize the purified DPHC to obtain a stable powder.



Visualizations: Workflows and Signaling Pathways

Experimental Workflow for DPHC Isolation

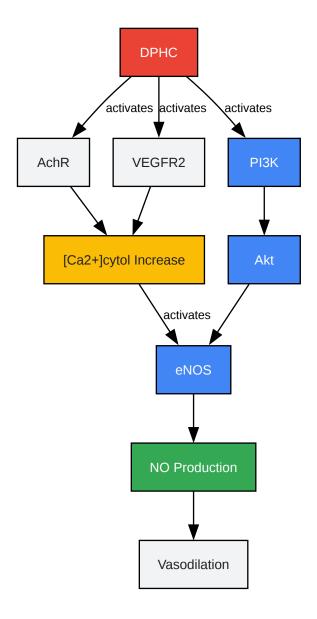




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Caption: Workflow for the isolation and purification of DPHC.

DPHC-Mediated Vasodilation via PI3K/Akt/eNOS Signaling Pathway

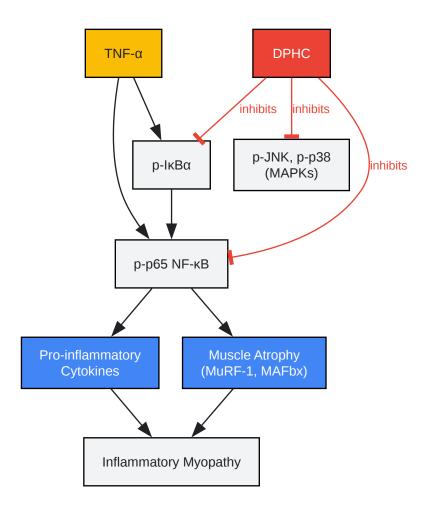


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Caption: DPHC promotes vasodilation through the PI3K/Akt/eNOS pathway.[8][11]

DPHC's Anti-inflammatory Action via NF-kB and MAPK Signaling Pathways



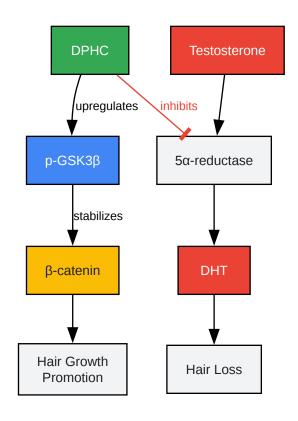


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Caption: DPHC inhibits inflammatory pathways in muscle cells.[5][6]

DPHC's Role in Hair Growth via Wnt/β-catenin Signaling





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Caption: DPHC promotes hair growth by activating Wnt/β-catenin.[12]

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